

TM5275 stability in solution and storage conditions

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764144

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TM5275 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability in solution and proper storage conditions for the PAI-1 inhibitor, TM5275.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid TM5275?

For long-term storage, solid TM5275 should be kept at -20°C for a duration of up to 3 years. For short-term storage, it can be kept at 0-4°C for days to weeks. It is also recommended to store it in a dry, dark place.^{[1][2]}

Q2: How should I store TM5275 stock solutions?

Stock solutions of TM5275 should be aliquoted to prevent repeated freeze-thaw cycles. For long-term storage, solutions can be stored at -80°C for up to one year.^[1] For shorter-term storage, they are viable at -20°C for up to one month.^{[1][3]}

Q3: What solvents can I use to dissolve TM5275?

TM5275 is soluble in several organic solvents. It is soluble in DMSO at concentrations up to 100 mg/mL, in DMF at 33 mg/mL, and in a mixture of DMF:PBS (pH 7.2) (1:8) at 0.11 mg/mL.

[4] It is important to use fresh, moisture-free DMSO, as its hygroscopic nature can negatively impact the solubility of TM5275.[1] The compound is insoluble in water and ethanol.[1]

Q4: I'm observing precipitation when preparing my TM5275 solution. What should I do?

If you encounter precipitation or phase separation during the preparation of your TM5275 solution, gentle heating and/or sonication can be used to aid dissolution.[3][5]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation in stock solution upon storage	The storage temperature is too high, or the solution has undergone multiple freeze-thaw cycles.	Ensure stock solutions are stored at -80°C for long-term storage and are aliquoted to minimize freeze-thaw cycles.
Cloudiness or precipitation during formulation for in vivo studies	The solvents were not added in the correct order, or the solution was not mixed thoroughly.	Follow the specified order of solvent addition for in vivo formulations and ensure thorough mixing after each addition. Gentle warming or sonication may also be beneficial.[3][5]
Inconsistent experimental results	The TM5275 stock solution may have degraded due to improper storage.	Always use stock solutions within the recommended timeframes (1 year at -80°C, 1 month at -20°C).[1] Prepare fresh working solutions for each experiment.

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration	Notes
Solid	-20°C	≥ 4 years	---
Solid	0-4°C	Days to weeks	Short-term storage
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles
In Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Solubility Data

Solvent	Concentration
DMSO	100 mg/mL (183.83 mM)
DMF	33 mg/mL
DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL
Water	Insoluble
Ethanol	Insoluble

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)

Experimental Protocols

Preparation of TM5275 for In Vivo Oral Administration

This protocol describes the preparation of a TM5275 formulation suitable for oral gavage in animal models.[\[6\]](#)

- Prepare a 0.5% Carboxymethyl Cellulose (CMC) solution:
 - Dissolve 0.5 g of CMC in 100 mL of sterile water.

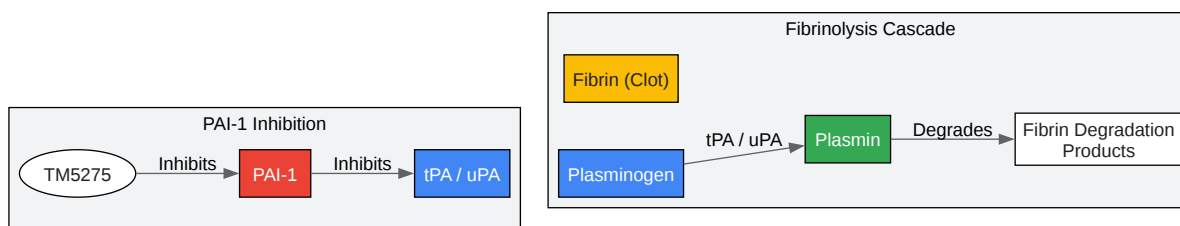
- Stir until the CMC is fully dissolved.
- Prepare the TM5275 suspension:
 - Weigh the required amount of solid TM5275.
 - Suspend the TM5275 powder in the 0.5% CMC solution to the desired final concentration (e.g., 15 mg/kg or 50 mg/kg).
 - Ensure the suspension is homogenous before administration.

Preparation of a Clear Solution for In Vivo Studies

This protocol provides a method for preparing a clear solution of TM5275 for in vivo applications.^{[3][5]}

- Prepare a stock solution of TM5275 in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution:
 - Take 100 μ L of the 25 mg/mL TM5275 DMSO stock solution.
 - Add it to 400 μ L of PEG300 and mix until the solution is clear.
 - Add 50 μ L of Tween-80 to the mixture and mix thoroughly.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
 - The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- This formulation should yield a clear solution with a TM5275 concentration of ≥ 2.5 mg/mL.^[3]

Visualizations



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Caption: PAI-1 Inhibition by TM5275 in the Fibrinolysis Pathway.

Caption: Recommended workflow for preparing TM5275 solutions.

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